

Proxan-Sodium: A Comparative Guide to its Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Proxan**

Cat. No.: **B089752**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the toxicological properties of **Proxan**-sodium (also known as sodium isopropyl xanthate) and other xanthate compounds. Due to a lack of publicly available data on the inter-laboratory reproducibility of **Proxan**-sodium's biological effects, this document focuses on summarizing existing toxicological data to offer a comparative perspective.

Executive Summary

Proxan-sodium is a chemical compound with applications in various industries.^[1] In biological systems, its toxicity is of primary concern. The toxic effects of **Proxan**-sodium and other xanthates are largely attributed to their decomposition, which can produce hazardous substances like carbon disulfide (CS₂).^{[2][3][4]} This guide presents a compilation of acute toxicity data for **Proxan**-sodium and related xanthates, details on their known health effects, and the experimental context for this information.

It is critical to note that no dedicated studies on the reproducibility of **Proxan**-sodium's biological effects across different laboratories were identified in the public domain. Establishing such reproducibility is a cornerstone of robust scientific research.

Comparative Toxicological Data

The following table summarizes the acute oral toxicity (LD50) of **Proxan**-sodium and other selected xanthate compounds in rats. A lower LD50 value indicates higher toxicity.

Compound	CAS Number	Oral LD50 (Rat)	Reference(s)
Proxan-sodium	140-93-2	800 - 1250 mg/kg	[5][6][7]
Potassium Amyl Xanthate	2720-73-2	90 - 1000 mg/kg	[8][9][10][11]
Sodium Isobutyl Xanthate	25306-75-6	500 - 1290 mg/kg	[12][13]

Note: The reported LD50 values can vary, likely due to differences in experimental conditions and the purity of the tested compounds.

Known Health Effects of Xanthates

Exposure to **Proxan**-sodium and other xanthates can lead to a range of adverse health effects:

- Irritation: They are known irritants to the skin, eyes, and respiratory tract.[14][15][16]
- Acute Toxicity: Ingestion and dermal contact can be harmful.[16][17] The probable oral lethal dose for humans is estimated to be between 50-500 mg/kg.[14][17][18][19]
- Systemic Effects: The decomposition product, carbon disulfide (CS₂), is a major contributor to systemic toxicity and is associated with long-term health effects, including cardiovascular and neurological issues.[4][20]

Experimental Protocols

The acute toxicity data presented in this guide are primarily derived from standard toxicological studies, such as the determination of the median lethal dose (LD50). A general workflow for such an experiment is outlined below.

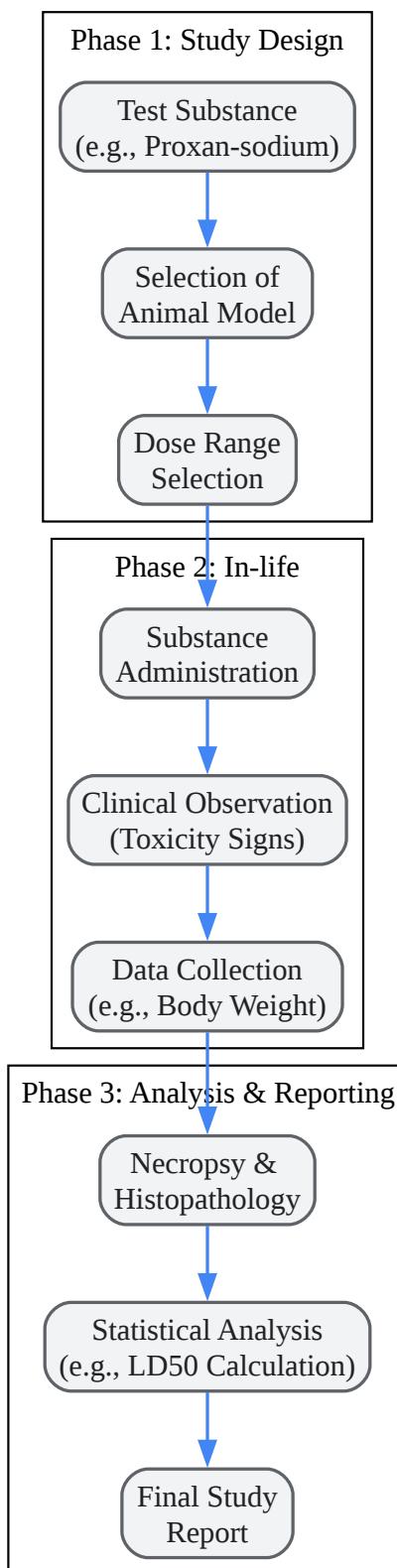
General Protocol for Acute Oral Toxicity (LD50) Study

This is a generalized protocol and specific details may vary between studies.

- Animal Model: Typically, rats or mice are used.
- Dosage: A range of doses of the test substance (e.g., **Proxan**-sodium) is administered orally to different groups of animals.
- Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- Data Analysis: The mortality data is statistically analyzed to determine the LD50, the dose at which 50% of the animals are expected to die.

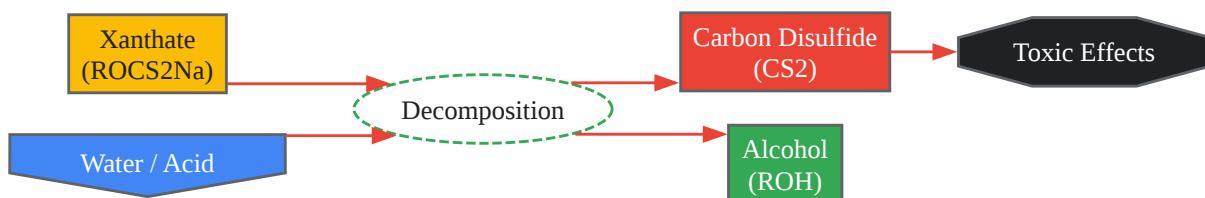
Visualizing Key Processes

To better understand the factors influencing the biological effects of **Proxan**-sodium, the following diagrams illustrate a generalized workflow for toxicological assessment and the chemical decomposition pathway of xanthates.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for conducting an in-vivo toxicological assessment.



[Click to download full resolution via product page](#)

Caption: The decomposition of xanthates in aqueous/acidic conditions to produce toxic carbon disulfide.[21]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. Making waves: Xanthates on the radar – Environmental risks and water quality impact - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Essentiality, Fate, Ecotoxicity, and Health Effects of Xanthates and Xanthates Based-Compounds—A Review [scirp.org]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. Proxan sodium CAS#: 140-93-2 [m.chemicalbook.com]
- 6. flottec.mx [flottec.mx]
- 7. Proxan sodium | 140-93-2 [chemicalbook.com]
- 8. Potassium amyl xanthate - Wikipedia [en.wikipedia.org]
- 9. reviewboard.ca [reviewboard.ca]
- 10. sinoraneq.com [sinoraneq.com]
- 11. leg.mn.gov [leg.mn.gov]
- 12. redox.com [redox.com]

- 13. flottec.mx [flottec.mx]
- 14. Proxan-sodium | C4H7NaOS2 | CID 23690438 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. Sodium isopropyl xanthate - Hazardous Agents | Haz-Map [haz-map.com]
- 16. camachem.com [camachem.com]
- 17. echemi.com [echemi.com]
- 18. chemicalbook.com [chemicalbook.com]
- 19. guidechem.com [guidechem.com]
- 20. cdnservices.industrialchemicals.gov.au [cdnservices.industrialchemicals.gov.au]
- 21. resolutionmineis.us [resolutionmineis.us]
- To cite this document: BenchChem. [Proxan-Sodium: A Comparative Guide to its Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089752#reproducibility-of-proxan-sodium-effects-across-different-labs\]](https://www.benchchem.com/product/b089752#reproducibility-of-proxan-sodium-effects-across-different-labs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

